

Application Notes and Protocols for In-Field Rescalure® Efficacy Trials

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Compound of Interest

Compound Name: Rescalure

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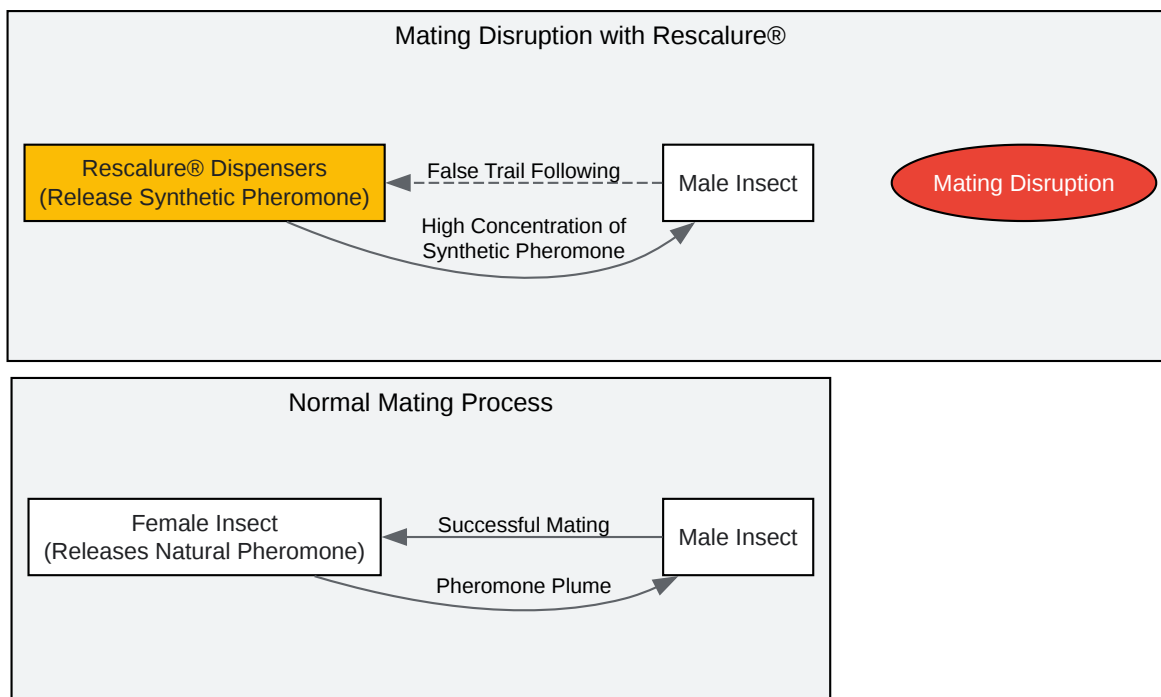
These comprehensive guidelines provide detailed protocols for conducting in-field efficacy trials of **Rescalure®**, a synthetic pheromone used for the mating disruption of the California Red Scale (*Aonidiella aurantii*).^{[1][2]} The protocols cover experimental design, data collection, and analysis to ensure robust and comparable results for regulatory and research purposes.

Introduction to Rescalure® and Mating Disruption

Rescalure® is a synthetic replica of the sex pheromone produced by female California Red Scale insects. It functions through a non-toxic mode of action by disrupting the mating behavior of the male insects. By releasing a high concentration of the synthetic pheromone into the environment, the ability of males to locate females is significantly hindered, leading to a reduction in successful mating and subsequent generations of the pest.^{[1][3]} Mating disruption is a key component of Integrated Pest Management (IPM) programs, offering an ecologically sound alternative to conventional insecticides.

Signaling Pathway: Mating Disruption

The following diagram illustrates the mechanism of mating disruption.



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Caption: Mechanism of **Rescalure®** Mating Disruption.

Experimental Design

A robust experimental design is crucial for obtaining reliable efficacy data.^{[4][5]} The following outlines the key considerations for designing in-field trials.

Site Selection

- Crop: Trials should be conducted in commercial citrus orchards or other crops where California Red Scale is a known pest.^{[1][2]}
- Pest Pressure: Select sites with a moderate and uniform infestation of California Red Scale. Pre-trial monitoring is essential to confirm pest density.

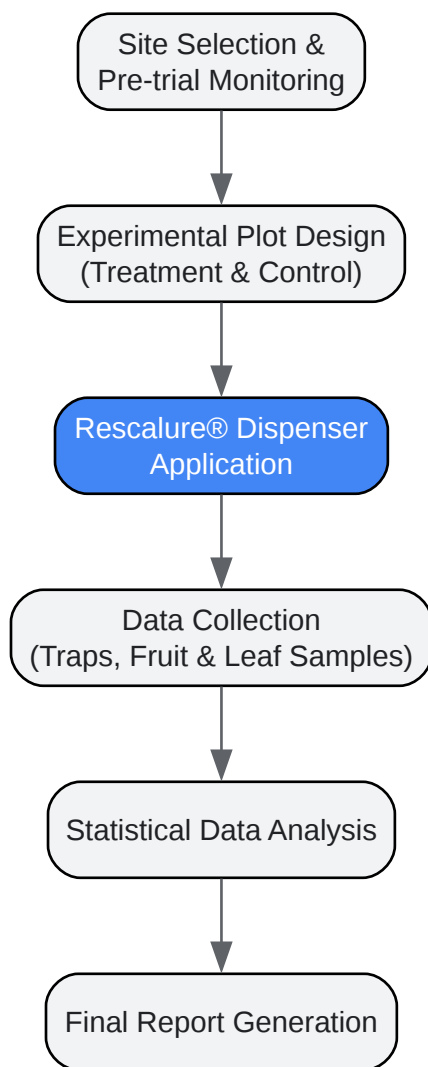
- Plot Size: Each treatment plot should be a minimum of 8-16 hectares to minimize edge effects and pheromone drift between plots.^[1]
- Replication: A minimum of three to four replicated plots per treatment is recommended to ensure statistical power.
- Control Plots: Untreated control plots of similar size and pest pressure must be included for comparison. A buffer zone of at least 200 meters should separate treatment and control plots.

Treatments

- **Rescalure®** Application: Dispensers should be applied according to the manufacturer's recommended rate and placement instructions.
- Reference Product: A registered standard insecticide for California Red Scale control can be included as a positive control.
- Untreated Control: Plots that receive no treatment for California Red Scale.

Experimental Workflow Diagram

The following diagram outlines the general workflow for an in-field efficacy trial.



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Caption: In-field **Rescalure®** Efficacy Trial Workflow.

Experimental Protocols

Detailed methodologies are provided for the key experiments to assess the efficacy of **Rescalure®**.

Protocol: Male Moth Trap Capture Reduction

Objective: To evaluate the reduction in male California Red Scale moth captures in pheromone-baited traps within **Rescalure®**-treated plots compared to untreated control plots.^[1]

Materials:

- Pheromone-baited sticky traps (e.g., Delta traps)
- Lures specific to *Aonidiella aurantii*
- GPS device for marking trap locations
- Data collection sheets or mobile device

Procedure:

- **Trap Placement:** Deploy a minimum of 4-5 traps per plot, placed in a grid pattern. Traps should be hung in the upper third of the tree canopy.
- **Trap Density:** Ensure consistent trap density across all treatment and control plots.[\[6\]](#)[\[7\]](#)
- **Monitoring Frequency:** Traps should be inspected and moth counts recorded weekly or bi-weekly throughout the trial period.
- **Lure and Trap Replacement:** Replace lures and traps according to the manufacturer's recommendations to ensure consistent trapping efficiency.
- **Data Recording:** For each trap, record the number of male moths captured, date of collection, trap ID, and plot location.

Protocol: Crop Damage Assessment

Objective: To quantify the reduction in fruit and leaf infestation by California Red Scale in **Rescalure®**-treated plots compared to untreated controls.[\[1\]](#)[\[8\]](#)

Materials:

- Hand lens or microscope for scale identification
- Random number generator for sample selection
- Data collection sheets or mobile device

Procedure:

- Sampling Timing: Conduct assessments at key phenological stages of the crop, including pre-harvest and at harvest.
- Fruit Sampling:
 - Randomly select a predetermined number of trees per plot (e.g., 20-30 trees).
 - From each selected tree, randomly sample a set number of fruit (e.g., 25-50 fruit) from different canopy positions.
 - Examine each fruit for the presence of California Red Scale and categorize the infestation level (e.g., no infestation, low, moderate, high).^[1]
- Leaf and Twig Sampling:
 - From the same selected trees, randomly collect a specified number of leaves and twigs.
 - Examine each sample for the presence and density of scale insects.
- Data Recording: Record the number of infested and non-infested fruit, leaves, and twigs, along with the severity of infestation for each sample.

Data Presentation

Quantitative data should be summarized in clearly structured tables for easy comparison between treatments.

Table 1: Mean Male Moth Captures per Trap

Treatment	Pre-Treatment Mean (\pm SE)	Post-Treatment Mean (\pm SE)	% Reduction
Rescalure®			
Reference Product			
Untreated Control	N/A		

Table 2: Fruit Infestation at Harvest

Treatment	% Infested Fruit (Mean \pm SE)	Infestation Severity Index (Mean \pm SE)
Rescalure®		
Reference Product		
Untreated Control		

Table 3: Leaf and Twig Infestation

Treatment	% Infested Leaves (Mean \pm SE)	% Infested Twigs (Mean \pm SE)
Rescalure®		
Reference Product		
Untreated Control		

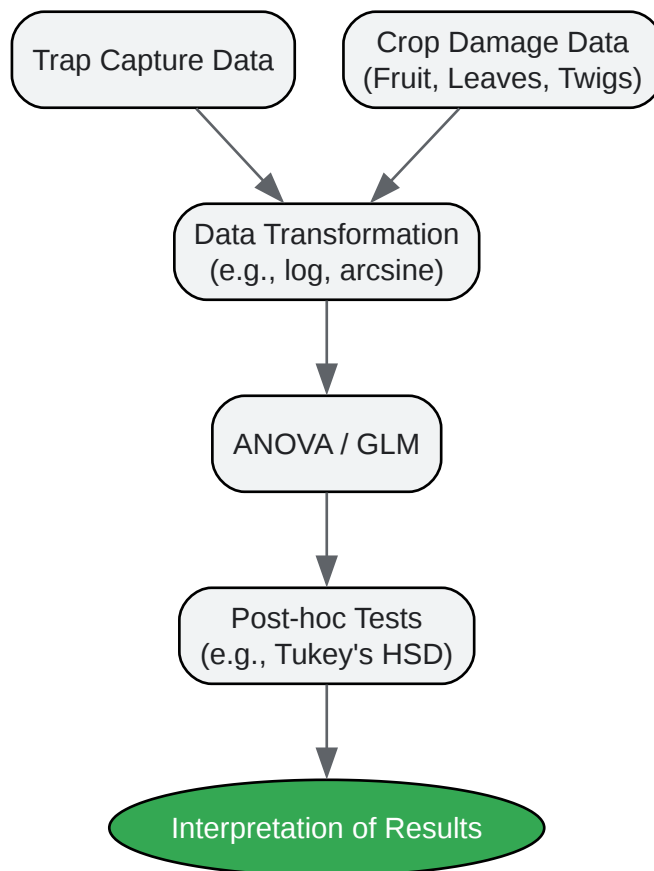
Statistical Analysis

Appropriate statistical methods should be used to analyze the collected data and determine the significance of treatment effects.

- **Trap Capture Data:** Data on moth captures should be analyzed using statistical models appropriate for count data, such as Analysis of Variance (ANOVA) on transformed data (e.g., $\log(x+1)$) or Generalized Linear Models (GLMs) with a Poisson or negative binomial distribution.[\[9\]](#) Repeated measures analysis may be necessary to account for the temporal correlation of data from the same traps over time.[\[10\]](#)
- **Crop Damage Data:** Percentage data from fruit and leaf infestation can be analyzed using ANOVA after an appropriate transformation (e.g., arcsine square root) or using binomial GLMs.
- **Significance Level:** A significance level of $p < 0.05$ is typically used to determine statistical significance.

Logical Relationship for Data Analysis

The following diagram shows the logical flow for analyzing the trial data.



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Caption: Data Analysis Logical Flow.

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